

2-Chlorophenoxyacetic acid chemical properties and structure

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Compound of Interest

Compound Name: 2-Chlorophenoxyacetic acid

CAS No.: 614-61-9

Cat. No.: B166435

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An In-Depth Technical Guide to **2-Chlorophenoxyacetic Acid**: Chemical Properties, Structure, and Analysis

Introduction

2-Chlorophenoxyacetic acid (2-CPA) is an organic compound belonging to the family of chlorophenoxyacetic acids. While its direct application in drug development is less prominent than some of its structural analogues, it serves as a valuable chemical reagent and is a known impurity and environmental metabolite of more complex herbicides like 2-methyl-4-chlorophenoxyacetic acid (MCPA).^{[1][2]} Understanding the core chemical and physical properties, synthesis, and analytical methodologies of 2-CPA is crucial for researchers in environmental science, toxicology, and synthetic chemistry. This guide provides a comprehensive technical overview of 2-CPA, synthesizing data from established scientific literature to offer field-proven insights for scientists and development professionals.

Chemical Identity and Molecular Structure

2-Chlorophenoxyacetic acid is characterized by a chlorine atom substituted at the ortho-position of the phenoxy ring of phenoxyacetic acid.

- IUPAC Name: 2-(2-chlorophenoxy)acetic acid[1]
- Synonyms: o-Chlorophenoxyacetic acid, 2-CPA
- CAS Number: 614-61-9[1]
- Molecular Formula: C₈H₇ClO₃[1]
- Molecular Weight: 186.59 g/mol

The structure consists of a planar aromatic ring, which influences its chemical reactivity and interactions, and a carboxylic acid group, which dictates its acidic properties and solubility.

Caption: Chemical structure of **2-Chlorophenoxyacetic acid**.

Physicochemical Properties

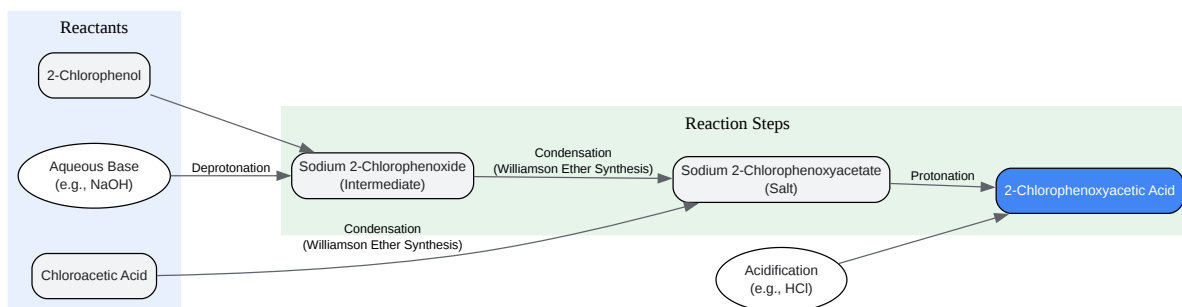
The physical and chemical characteristics of 2-CPA are fundamental to understanding its behavior in both laboratory and environmental settings. The carboxylic acid moiety renders it acidic, with a pKa of 3.05, indicating that it will exist predominantly as an anion in neutral or alkaline conditions.[1] This property significantly influences its environmental mobility and interaction with biological systems.

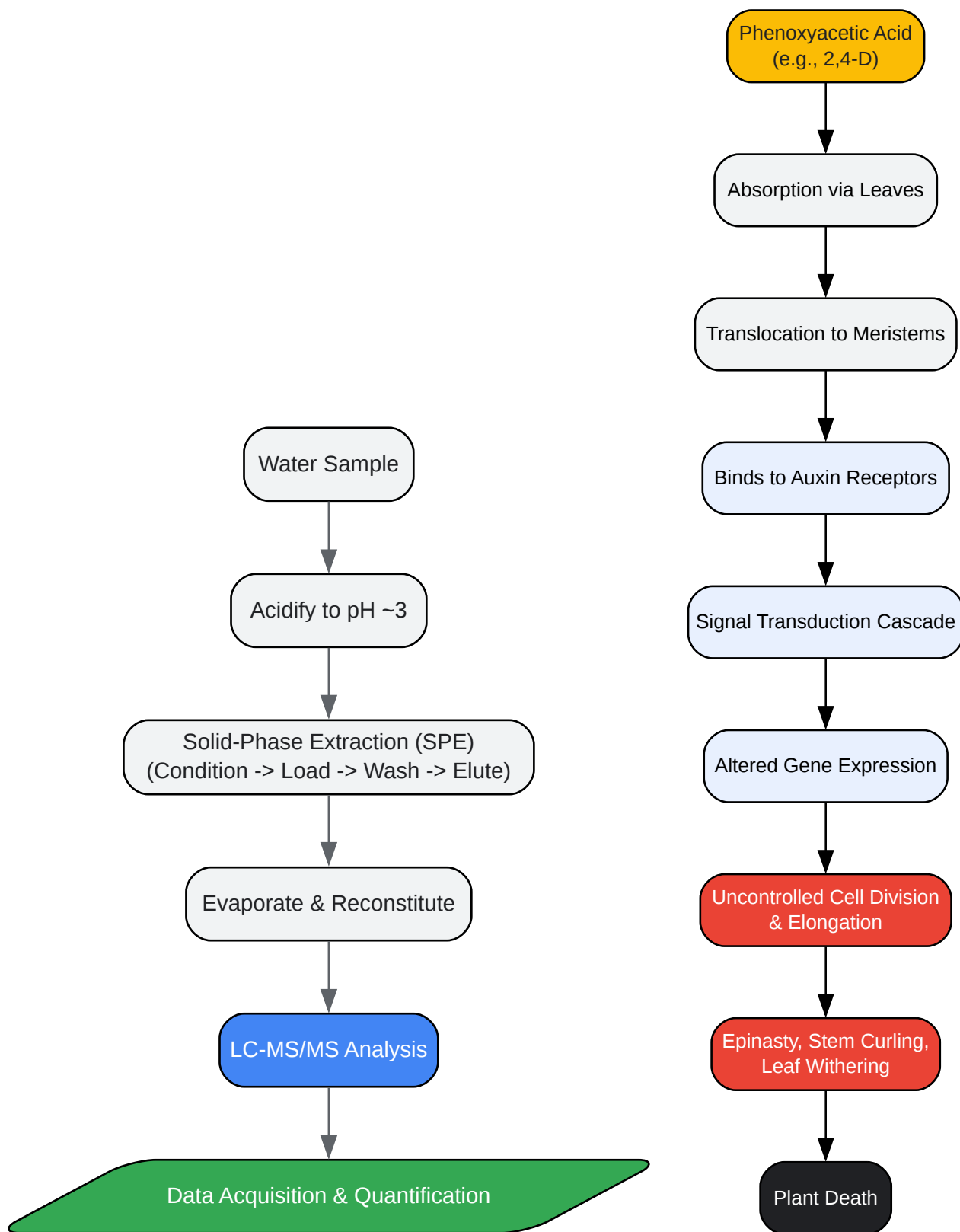
Property	Value	Source
Appearance	White to light brown solid	[3]
Melting Point	114 to 118 °C	[3]
Vapor Pressure	3.2 x 10 ⁻⁴ mm Hg at 25 °C (estimated)	[1]
pKa	3.05	[1]
Log Kow (Octanol-Water Partition Coefficient)	1.86 (estimated)	[1]
Water Solubility	825 mg/L at 23 °C	[3]

Expertise & Experience Insight: The low Log Kow value suggests a low potential for bioconcentration in aquatic organisms.[1] Furthermore, its high water solubility and low Koc value (estimated at 18) indicate very high mobility in soil.[1] Because it exists as an anion under typical environmental pH, volatilization from moist soil or water surfaces is not a significant fate process.[1]

Synthesis and Manufacturing

The synthesis of chlorophenoxyacetic acids is a well-established process in industrial chemistry. A common and illustrative method involves the condensation reaction of a corresponding chlorophenol with chloroacetic acid under alkaline conditions. This is an example of a Williamson ether synthesis.





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Sources

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- [2. 2-Chlorophenoxyacetic acid | C₈H₇ClO₃ | CID 11969 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. MCPA - Wikipedia \[en.wikipedia.org\]](#)
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